

Comparative Analysis of Sorbitol-6-Phosphate Dehydrogenase: Structure, Function, and Performance

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Compound of Interest

Compound Name: *Sorbitol-6-phosphate*

Cat. No.: *B1195476*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive structural and functional analysis of **Sorbitol-6-phosphate** dehydrogenase (S6PDH), an oxidoreductase that plays a crucial role in carbohydrate metabolism. We offer an objective comparison of S6PDH's performance with a key alternative, Sorbitol Dehydrogenase (SDH), supported by experimental data to inform research and drug development efforts.

Structural and Functional Overview of Sorbitol-6-Phosphate Dehydrogenase (S6PDH)

Sorbitol-6-phosphate dehydrogenase (EC 1.1.1.140) is a key enzyme in the fructose and mannose metabolic pathways.^[1] It catalyzes the reversible NAD⁺- or NADP⁺-dependent oxidation of D-sorbitol 6-phosphate to D-fructose 6-phosphate and a proton.^[1] This enzyme is also known by several other names, including ketosephosphate reductase and D-glucitol-6-phosphate dehydrogenase.^[1]

The three-dimensional structure of S6PDH from the bacterium *Erwinia amylovora* has been determined, revealing a tetrameric quaternary structure (PDB ID: 5O3Z). The molecular weight and subunit composition can vary between species. For instance, S6PDH from loquat leaves has a molecular weight of approximately 65 kDa and is a dimer composed of two 33 kDa subunits.^[2]

Performance Comparison: S6PDH vs. Sorbitol Dehydrogenase (SDH)

A primary alternative enzyme in sorbitol metabolism is Sorbitol Dehydrogenase (SDH), a key component of the polyol pathway. While both enzymes act on sorbitol or its phosphorylated form, they exhibit distinct substrate specificities, kinetic properties, and metabolic roles.

Feature	Sorbitol-6-Phosphate Dehydrogenase (S6PDH)	Sorbitol Dehydrogenase (SDH)
Primary Substrate	D-Sorbitol 6-phosphate	Sorbitol
Product	D-Fructose 6-phosphate	Fructose
Cofactor	NAD ⁺ or NADP ⁺	NAD ⁺
Metabolic Pathway	Fructose and Mannose Metabolism	Polyol Pathway

Kinetic Performance

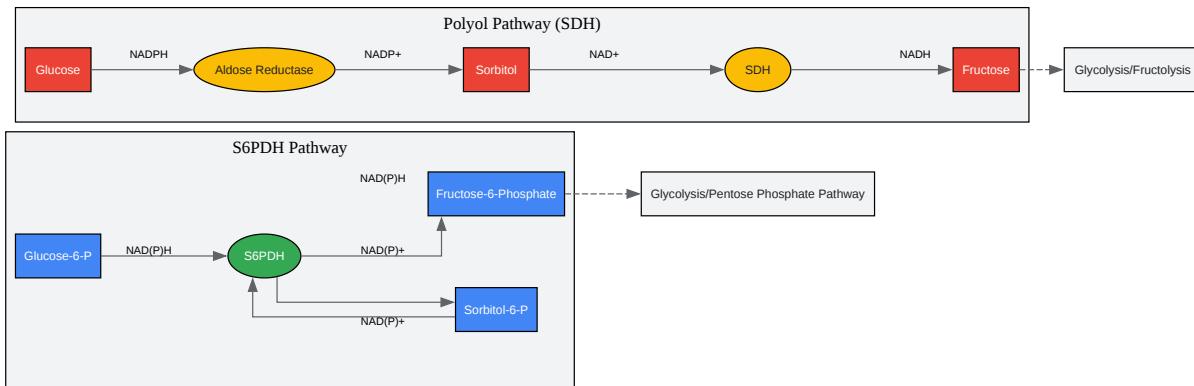
The following table summarizes the kinetic parameters of S6PDH from various organisms and provides a comparison with SDH.

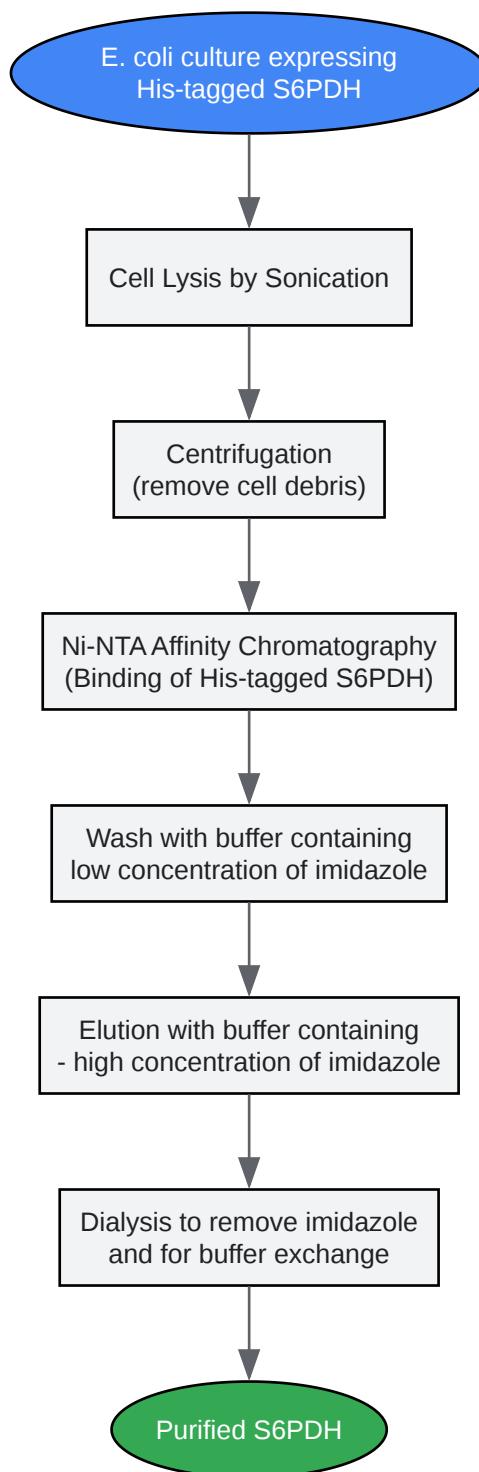
Enzyme	Organism	Substrate	Km (mM)	kcat (s ⁻¹)	Catalytic Efficiency (kcat/Km) (M ⁻¹ s ⁻¹)
S6PDH	Oryza sativa (Rice)	D-Sorbitol 6-phosphate	7.21 ± 0.5	-	-
Oryza sativa (Rice)	Glucose 6-phosphate		15.9 ± 0.2	-	-
Eriobotrya japonica (Loquat)	D-Sorbitol 6-phosphate		2.22	-	-
Eriobotrya japonica (Loquat)	Glucose 6-phosphate		11.6	-	-
Oral Streptococci	D-Sorbitol 6-phosphate		0.07 - 0.20	-	-
SDH	Arabidopsis thaliana	Sorbitol		-	-
Chicken Liver	Sorbitol		3.2 ± 0.54	-	-

Note: kcat values for S6PDH are not readily available in the reviewed literature, preventing a direct comparison of catalytic efficiency.

Metabolic Pathways

The metabolic roles of S6PDH and SDH are distinct. S6PDH is primarily involved in the interconversion of phosphorylated sugars, feeding into central carbohydrate metabolism. In contrast, the SDH-driven polyol pathway is a two-step process that converts glucose to fructose via a sorbitol intermediate. This pathway is particularly significant in hyperglycemic conditions and has been implicated in diabetic complications.





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References

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